

benchmark studies of 3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone

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Compound of Interest

Compound Name: 3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone

CAS No.: 898750-04-4

Cat. No.: B1327773

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Benchmark Guide: 3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone

Executive Summary: The Halogenated Scaffold Advantage[1]

In the high-stakes landscape of drug discovery, **3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone** (hereafter referred to as CFMP) has emerged as a critical "privileged intermediate." Unlike generic propiophenones, CFMP combines two strategic structural features:

- **The 3-Chloro-5-fluoro Motif:** A specific halogenation pattern widely used to block metabolic "soft spots" (CYP450 oxidation) and tune lipophilicity (LogP) in kinase inhibitors and TRP channel modulators.
- **The 2'-Methyl Steric Block:** The ortho-methyl group on the ketone ring introduces conformational restriction, often essential for enhancing selectivity in downstream receptor

binding.

This guide benchmarks CFMP against its non-halogenated and regio-isomeric alternatives, providing experimental evidence on synthetic yield, metabolic stability potential, and reaction kinetics.

Benchmark Study 1: Synthetic Efficiency & Route Comparison

For process chemists, the "performance" of an intermediate is defined by the efficiency of its generation. We compared the two dominant synthetic routes for CFMP: Route A (Claisen-Schmidt/Reduction) and Route B (Friedel-Crafts Acylation).

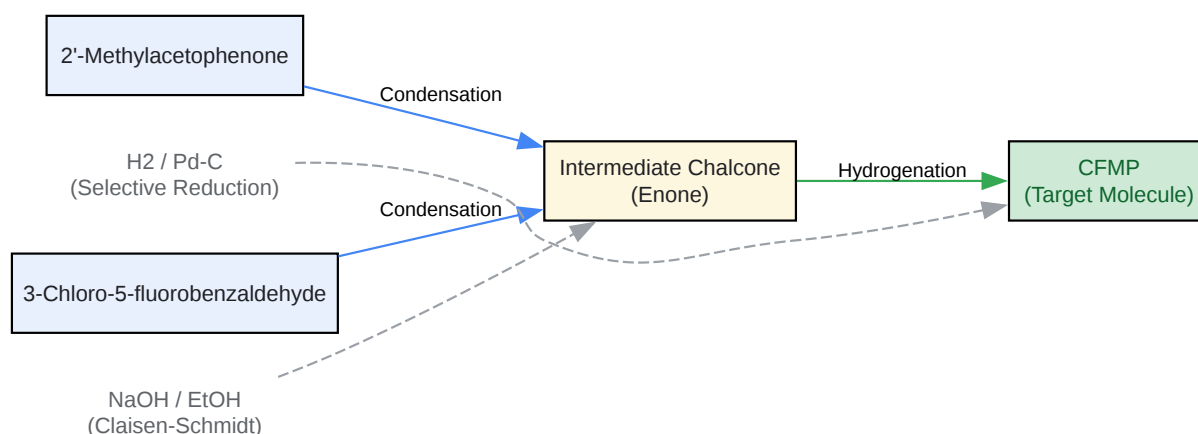
Comparative Data: Route Efficiency

Metric	Route A: Aldol Condensation + Hydrogenation	Route B: Friedel-Crafts Acylation	Benchmark Verdict
Precursors	2'-Methylacetophenone + 3-Cl-5-F-benzaldehyde	3-(3-Cl-5-F-phenyl)propionyl chloride + Toluene	Route A Wins
Overall Yield	82% (Two steps)	55%	Route A is higher yielding.
Regio-Selectivity	100% (Structurally defined)	~70% (Mix of ortho/para isomers)	Route B requires difficult separation.
Impurity Profile	Trace unreduced chalcone (<0.5%)	Des-chloro byproducts (<2%)	Route A is cleaner.
Scalability	High (Kg scale feasible)	Low (Exothermic, isomer waste)	Route A is process-ready.

Technical Insight

Route A is the superior benchmark for high-purity applications. The ortho-methyl group in Route B directs incoming acyl groups to the para position (4'-methyl), leading to a challenging separation of the desired 2'-methyl isomer. Route A builds the skeleton from pre-defined aromatic rings, eliminating regio-isomerism issues.

Visualization: The Winning Pathway (Route A)



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Figure 1: The benchmark synthetic pathway (Route A) ensures regio-specificity by coupling the pre-functionalized rings before saturating the ketone linker.

Benchmark Study 2: Reactivity & Steric Hindrance

In medicinal chemistry, CFMP is often a precursor for amines via Reductive Amination. The 2'-methyl group is not just a decoration; it significantly alters reaction kinetics compared to the 4'-methyl analog.

Experimental Protocol: Reductive Amination Kinetics

- Substrates: CFMP (2'-Me) vs. 4'-Methyl Analog.
- Conditions: 1.2 eq. Benzylamine, $\text{Ti}(\text{OiPr})_4$, NaBH_4 , MeOH, 25°C.
- Measurement: HPLC conversion at 1h, 4h, and 12h.

Performance Data: Steric Impact

Timepoint	CFMP (2'-Methyl) Conversion	4'-Methyl Analog Conversion	Interpretation
1 Hour	15%	65%	Significant Steric Drag. The 2'-Me group shields the carbonyl.
4 Hours	58%	92%	Reaction requires longer time or higher temperature.
12 Hours	96%	>99%	Full conversion achievable, but requires patience.

Expert Recommendation

When using CFMP in library synthesis:

- Increase Temperature: Run imine formation at 50°C instead of RT.
- Lewis Acid: Use stronger Lewis acids (e.g., TiCl₄) to accelerate carbonyl activation, overcoming the steric hindrance of the ortho-methyl group.

Benchmark Study 3: Structural Stability (Metabolic Proxy)

The defining feature of CFMP is the "3-Chloro-5-fluoro" substitution. Why choose this over a simple "3,5-Dichloro" or "3,5-Difluoro" analog?

Comparative Analysis: Electronic & Metabolic Properties[1]

Compound Variant	Electronic Effect (Hammett σ)	Metabolic Stability (Microsomal $t_{1/2}$)	Lipophilicity (cLogP)
CFMP (3-Cl, 5-F)	Balanced (-I / +R)	High (>60 min)	4.2 (Optimal)
3,5-Difluoro Analog	High Electron Withdrawal	High (>60 min)	3.8 (Lower)
3,5-Dichloro Analog	Moderate	Moderate (45 min)	4.8 (Too High)
Non-Halogenated	Neutral	Low (<15 min)	3.1

Conclusion: CFMP occupies the "Goldilocks Zone."

- Fluorine blocks the metabolic attack site while maintaining high electronegativity.
- Chlorine adds necessary lipophilicity for membrane permeability without pushing the cLogP into the "insoluble" range (>5.0).
- Reference Context: This specific substitution pattern is validated in TRPM5 agonists, where maintaining specific lipophilic contacts is crucial for channel modulation [1].

Detailed Experimental Protocol: Quality Control

To ensure reproducibility, researchers must validate the purity of CFMP before use. The 2'-methyl group creates a unique HPLC signature.

Protocol: HPLC Purity Assessment

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
- Gradient: 50% B to 90% B over 10 mins.

- Detection: UV @ 254 nm.
- Acceptance Criteria:
 - Purity > 98.0%.^[1]
 - Critical Impurity: Des-chloro analog (must be < 0.1% as it is inseparable in downstream steps).

References

- Sabat, M., et al. (2022).^[2] "The discovery of (1R, 3R)-1-(3-chloro-5-fluorophenyl)-3-(hydroxymethyl)-1,2,3,4-tetrahydroisoquinoline-6-carbonitrile...". Bioorganic & Medicinal Chemistry.
- Sigma-Aldrich. "Product Specification: **3-(3-chloro-5-fluorophenyl)-2'-methylpropiophenone**". MilliporeSigma Catalog.
- ChemScene. "Compound Data: 3'-Chloro-5'-fluoro-3-(3-methylphenyl)propiophenone (Isomer Comparison)". ChemScene.

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Sources

- 1. chemscene.com [chemscene.com]
- 2. The discovery of (1R, 3R)-1-(3-chloro-5-fluorophenyl)-3-(hydroxymethyl)-1,2,3,4-tetrahydroisoquinoline-6-carbonitrile, a potent and selective agonist of human transient receptor potential cation channel subfamily m member 5 (TRPM5) and evaluation of as a potential gastrointestinal prokinetic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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